

Comparative Profiling: 4'-Hydroxy-7-methoxyflavan vs. 7-Hydroxy-4'-methoxyflavan (Broussin)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Hydroxy-7-methoxyflavan

CAS No.: 27348-54-5

Cat. No.: B1199469

[Get Quote](#)

Executive Summary

This guide provides a technical comparison between two positional isomers of the flavan class: **4'-Hydroxy-7-methoxyflavan** (Isomer A) and 7-Hydroxy-4'-methoxyflavan (Isomer B, commonly known as Broussin). While structurally identical in molecular weight and elemental composition, the specific placement of the hydroxyl (-OH) and methoxy (-OMe) groups dictates divergent biological activities, metabolic stability, and spectroscopic signatures.

- **Broussin (7-OH, 4'-OMe):** A phytoalexin found in *Broussonetia papyrifera* and *Dracaena* species, primarily noted for antimicrobial and antifungal defense mechanisms.
- **4'-Hydroxy-7-methoxyflavan:** A cytotoxic agent demonstrating significant activity against human leukemic cell lines (e.g., MOLT-4) and potent antioxidant capacity due to the free phenolic B-ring.^[1]

Part 1: Chemical Architecture & Physicochemical Properties

The core distinction lies in the substitution pattern on the 2-phenylchroman (flavan) backbone. Unlike flavanones (which possess a C4 ketone) or flavones (C2-C3 double bond + C4 ketone), these molecules possess a saturated C-ring with no carbonyl, rendering them more lipophilic and flexible.

Table 1: Comparative Physicochemical Profile[2]

Feature	4'-Hydroxy-7-methoxyflavan	7-Hydroxy-4'-methoxyflavan (Broussin)
CAS Number	27348-54-5	27348-53-4
Molecular Formula	C ₁₆ H ₁₆ O ₃	C ₁₆ H ₁₆ O ₃
Molecular Weight	256.30 g/mol	256.30 g/mol
Core Skeleton	Flavan (3,4-dihydro-2H-chromene)	Flavan (3,4-dihydro-2H-chromene)
A-Ring Substitution	7-Methoxy (-OMe)	7-Hydroxy (-OH)
B-Ring Substitution	4'-Hydroxy (-OH)	4'-Methoxy (-OMe)
LogP (Predicted)	~3.6 (Higher lipophilicity on A-ring)	~3.6 (Higher lipophilicity on B-ring)
pKa (Acidic)	~9.9 (Phenol at C4')	~7.8 (Phenol at C7 - more acidic)
Primary Bioactivity	Cytotoxicity (Leukemia), Antioxidant	Antimicrobial, Phytoalexin

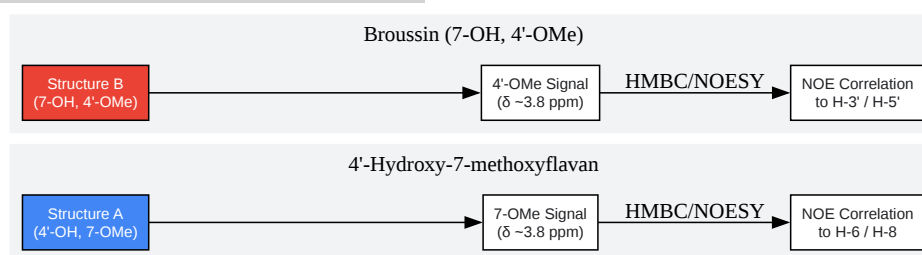
Part 2: Structural Identification (NMR & MS)

Distinguishing these isomers requires precise NMR analysis. The location of the methoxy group alters the chemical shift of the adjacent protons significantly.

NMR Logic & Causality

- Isomer A (4'-OH, 7-OMe): The A-ring protons (H-6, H-8) appear as doublets/multiplets shifted upfield due to the electron-donating methoxy group at C7. The B-ring protons (H-3', H-5') show shifts characteristic of a free phenol.
- Isomer B (Broussin): The B-ring protons (H-3', H-5') are shifted upfield due to the 4'-methoxy group. The A-ring phenol (C7-OH) is typically more acidic and appears downfield in DMSO-d₆.

Figure 1: NMR determination strategy using NOE/HMBC correlations to locate the methoxy group.



[Click to download full resolution via product page](#)

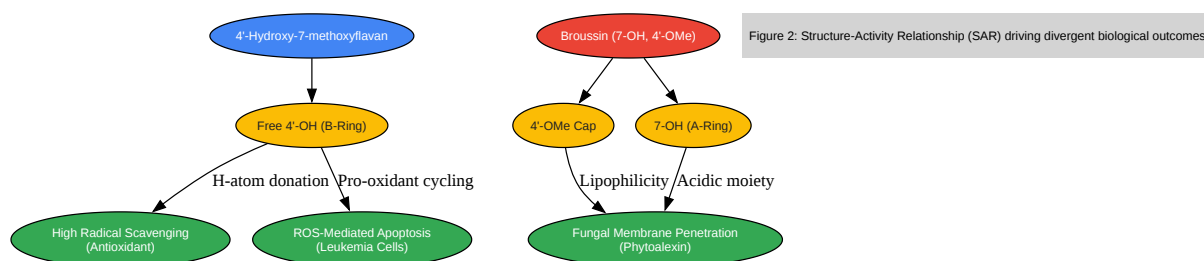
Part 3: Biological Efficacy & Mechanism

1. Cytotoxicity vs. Antimicrobial Defense

- **4'-Hydroxy-7-methoxyflavan (Cytotoxic):**
 - Mechanism: The free 4'-hydroxyl group on the B-ring is critical for radical scavenging and interaction with cellular signaling proteins. Studies indicate significant cytotoxicity against MOLT-4 (human acute lymphoblastic leukemia) cells.[1][3] The mechanism likely involves ROS-mediated apoptosis, where the flavonoid acts as a pro-oxidant in the cancer cell microenvironment.
- Broussin (Antimicrobial):

- Mechanism: As a phytoalexin, Broussin is synthesized by plants in response to stress. The 4'-methylation caps the B-ring, increasing lipophilicity and allowing better penetration of fungal cell walls. It disrupts membrane integrity in pathogens like *Candida albicans*.

2. Structure-Activity Relationship (SAR) Diagram



[Click to download full resolution via product page](#)

Part 4: Experimental Protocols

Protocol A: Synthesis via Reduction (Self-Validating)

To obtain these specific flavans, a reduction of the corresponding flavanone is the standard route.

Objective: Synthesize **4'-hydroxy-7-methoxyflavan** from **4'-hydroxy-7-methoxyflavanone**.

Reagents: Sodium Borohydride (NaBH_4), Ethanol, Acetic Acid.

- Dissolution: Dissolve 1.0 eq of the starting flavanone in ethanol (0.1 M concentration).
- Reduction: Add 2.0 eq of NaBH_4 slowly at 0°C . Stir for 4 hours at room temperature.
 - Checkpoint: Monitor via TLC (Mobile phase Hexane:EtOAc 3:1). The ketone spot should disappear.
- Acidification: Quench with 10% acetic acid to pH 6.

- Extraction: Extract with Ethyl Acetate (3x). Dry over Na₂SO₄.
- Purification: Flash chromatography (Silica gel).
 - Validation: The product should lack the C=O stretch (~1680 cm⁻¹) in IR and the carbonyl carbon signal (~190 ppm) in ¹³C NMR.

Protocol B: Cytotoxicity Assay (MOLT-4 Cells)

Objective: Quantify the IC₅₀ of **4'-hydroxy-7-methoxyflavan**.

- Seeding: Seed MOLT-4 cells at

cells/well in 96-well plates containing RPMI-1640 medium.
- Treatment: Treat cells with serial dilutions of the flavan (0.1 μM – 100 μM) dissolved in DMSO (final DMSO < 0.1%).
- Incubation: Incubate for 48 hours at 37°C, 5% CO₂.
- MTT Addition: Add 20 μL MTT solution (5 mg/mL) to each well. Incubate for 4 hours.
- Solubilization: Dissolve formazan crystals with 100 μL DMSO.
- Readout: Measure absorbance at 570 nm.
 - Calculation: $\text{Viability (\%)} = \frac{\text{OD}_{\text{sample}}}{\text{OD}_{\text{control}}} \times 100$. Plot dose-response curve to determine IC₅₀.

References

- Microbial Transformations of 7-Methoxyflavanone. National Institutes of Health (PMC). Available at: [\[Link\]](#)
- Broussin (7-Hydroxy-4'-methoxyflavan) Compound Summary. PubChem. Available at: [\[Link\]](#)
- **4'-Hydroxy-7-methoxyflavan** Compound Summary. PubChem. Available at: [\[Link\]](#)
- NMR Chemical Shifts of Common Flavonoids. PubMed Central. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [2. pharmacologyonline.silae.it](https://pharmacologyonline.silae.it) [pharmacologyonline.silae.it]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Comparative Profiling: 4'-Hydroxy-7-methoxyflavan vs. 7-Hydroxy-4'-methoxyflavan (Broussin)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199469/docs#comparative-profiling-4-hydroxy-7-methoxyflavan-vs-7-hydroxy-4-methoxyflavan-broussin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check